# Independent Validation of Crisdesalazine Research: A Comparative Guide

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Crisdesalazine* |
| *CAS No.:* | *927685-43-6* |
| *Cat. No.:* | *B1669618* |

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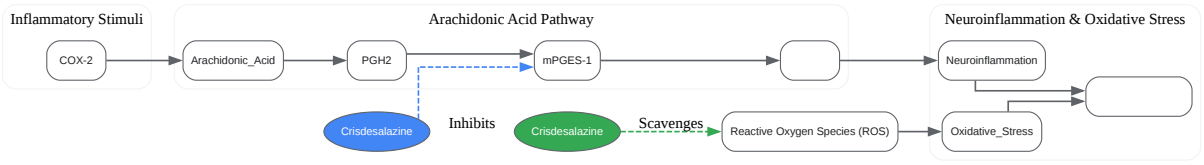
For Researchers, Scientists, and Drug Development Professionals

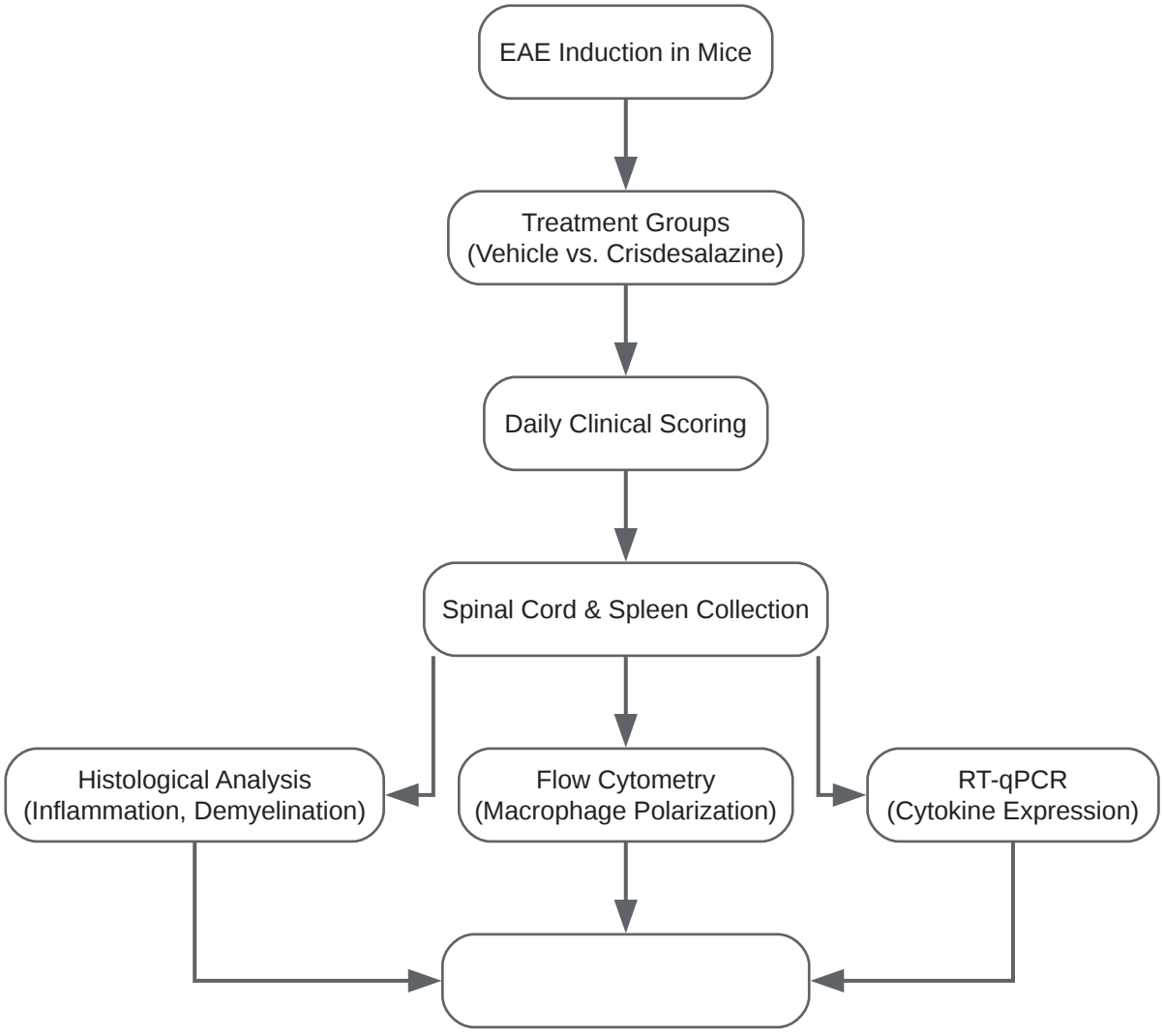
**Crisdesalazine** (also known as AAD-2004) is an investigational drug with a dual mechanism of action, acting as both a microsomal prostaglandin E2 synthase-1 (mPGES-1) inhibitor and a free radical scavenger.[1] Developed by GNT Pharma, it is being explored for the treatment of various neurodegenerative diseases, including Alzheimer's disease, Parkinson's disease, and amyotrophic lateral sclerosis (ALS).[1] This guide provides an objective comparison of published research findings on **Crisdesalazine**, including independent validation studies and data on alternative therapeutic strategies, to aid researchers in evaluating its potential.

## Mechanism of Action

**Crisdesalazine** targets key pathways implicated in neuroinflammation and oxidative stress. By inhibiting mPGES-1, it aims to reduce the production of prostaglandin E2 (PGE2), a key inflammatory mediator in the brain.[1] Its free radical scavenging properties are believed to counteract oxidative damage, another critical factor in the progression of neurodegenerative disorders.

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# References

- 1. Identification and development of mPGES-1 inhibitors: where we are at? - PMC [pmc.ncbi.nlm.nih.gov]
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